

Biological activity of nitroalkene compounds

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Compound of Interest

Compound Name: (E)-3-(5-Nitrocyclohex-1-en-1-yl)acrylic acid
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An In-Depth Technical Guide to the Biological Activity of Nitroalkene Compounds

Authored for Researchers, Scientists, and Drug Development Professionals

Executive Summary

Nitroalkenes, particularly endogenously formed nitro-fatty acids (NO₂-FAs), have emerged from being considered mere byproducts of oxidative and nitrative stress to being recognized as potent, pleiotropic signaling mediators.^{[1][2]} These electrophilic molecules regulate a host of adaptive cellular responses, primarily through the post-translational modification of key regulatory proteins. Their ability to modulate critical pathways in inflammation, oxidative stress, metabolism, and cell proliferation has positioned them as promising therapeutic candidates for a range of chronic and acute diseases, including cardiovascular, fibrotic, and neoplastic conditions.^{[3][4][5]} This guide provides a comprehensive overview of the foundational chemistry, core signaling mechanisms, therapeutic potential, and essential experimental protocols for investigating the biological activity of nitroalkene compounds.

Foundational Chemistry: The Michael Addition Reaction

The biological activity of nitroalkenes is fundamentally rooted in their electrophilic nature. The potent electron-withdrawing nitro group ($-\text{NO}_2$) renders the β -carbon of the alkene susceptible to nucleophilic attack. This facilitates a kinetically rapid and often reversible covalent reaction known as a Michael addition, primarily with the thiol groups of cysteine residues and, to a lesser extent, the imidazole side chain of histidine residues within proteins.[1][2][6]

This reversible "nitroalkylation" is the primary mechanism of action, serving as a post-translational modification (PTM) that can alter a protein's structure, function, and interaction with other molecules.[2][6] The reversibility of this bond is critical to the signaling activity of NO_2 -FAs, allowing for transient modulation of cellular pathways rather than permanent inactivation.[1] The reaction constant for nitro-oleic acid (OA-NO_2) with glutathione is approximately $183 \text{ M}^{-1}\text{s}^{-1}$, and the reaction with cysteine is reversible.[3]

Figure 1: The core mechanism of nitroalkene bioactivity: reversible Michael addition with protein thiols.

Core Signaling Pathways Modulated by Nitroalkenes

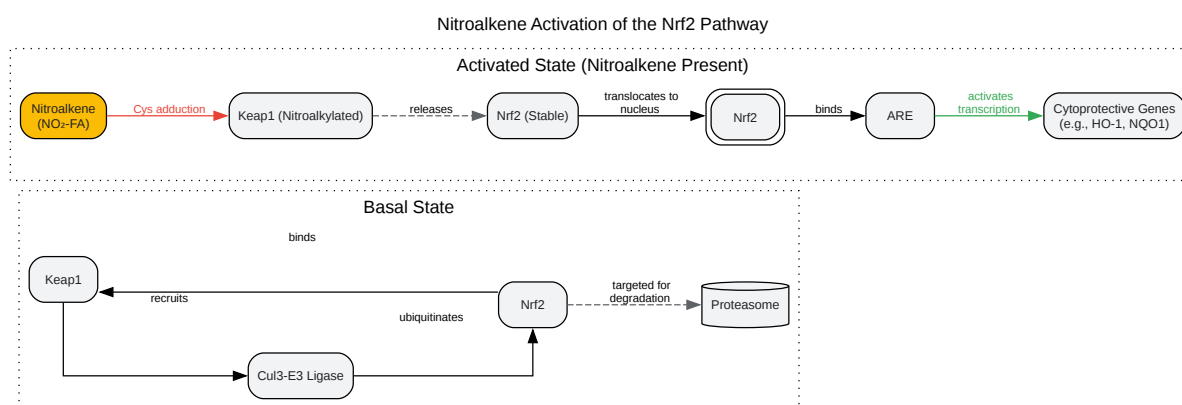
Nitroalkenes exert their pleiotropic effects by targeting a select pool of redox-sensitive proteins that are critical nodes in major signaling networks.[3]

The Keap1-Nrf2 Antioxidant Response Pathway

The Keap1-Nrf2 pathway is a primary cellular defense mechanism against oxidative and electrophilic stress.[7] Under basal conditions, the Kelch-like ECH-associated protein 1 (Keap1) targets the transcription factor Nuclear factor erythroid 2-related factor 2 (Nrf2) for ubiquitination and subsequent proteasomal degradation.[7][8]

Nitroalkenes are potent activators of this pathway. They directly nitroalkylate highly reactive cysteine residues on Keap1.[8][9] This covalent modification disrupts the Keap1-Nrf2 interaction, inhibiting Nrf2 degradation.[8] Consequently, stabilized Nrf2 accumulates, translocates to the nucleus, and binds to Antioxidant Response Elements (AREs) in the promoter regions of target genes, inducing the expression of a battery of cytoprotective and

antioxidant enzymes like heme oxygenase-1 (HO-1) and NAD(P)H quinone oxidoreductase 1 (NQO1).[10][11] It is noteworthy that significant activation of the Nrf2/ARE pathway by nitro-fatty acids typically occurs at micromolar concentrations ($\geq 3 \mu\text{M}$).[8][10]



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Figure 2: Nitroalkenes activate the Keap1-Nrf2 pathway by modifying Keap1, leading to Nrf2 stabilization.

Peroxisome Proliferator-Activated Receptor γ (PPAR γ) Activation

PPAR γ is a nuclear receptor that plays a pivotal role in adipogenesis, lipid metabolism, and the inflammatory response.[10] Nitroalkenes, particularly nitro-derivatives of oleic and linoleic acid, are among the most potent known endogenous ligands and activators of PPAR γ .[12][13] Unlike the canonical activation of Nrf2, which relies on covalent modification of an upstream regulator,

nitroalkenes can directly bind to and activate PPAR γ , inducing the transcription of its target genes.[\[10\]](#)

Remarkably, PPAR γ activation occurs at significantly lower, nanomolar concentrations of nitroalkenes compared to the micromolar concentrations required for robust Nrf2 activation.[\[8\]](#)
[\[10\]](#) This suggests that at physiological concentrations, the metabolic and anti-inflammatory effects mediated by PPAR γ may predominate over the electrophilic stress response.[\[10\]](#)

Compound	PPAR γ Binding Affinity (IC ₅₀ , μ M)	Potency for PPAR γ -dependent Transcription	Reference(s)
Rosiglitazone (Positive Control)	~0.04 - 0.08	High	[12] [14]
E-9-NO ₂ -18:1 (9-Nitrooleic acid)	0.63 - 1.73	Low at 0.1 μ M, High at >2 μ M	[12] [14]
E-10-NO ₂ -18:1 (10-Nitrooleic acid)	0.63 - 1.73	Low at 0.1 μ M, High at >2 μ M	[12] [14]
E-12-NO ₂ -18:2 (Nitrolinoleic acid isomer)	~0.19	High, even at 0.1 μ M	[12] [14]
E-12-NO ₂ -18:1 (Synthetic isomer)	0.039	High, even at 0.1 μ M	[12] [14]

Table 1: Comparative PPAR γ binding affinities and transcriptional activation for various nitroalkenes and the synthetic agonist rosiglitazone. Data synthesized from multiple studies.
[\[12\]](#)[\[14\]](#)

Inhibition of NF- κ B and Other Inflammatory Pathways

Chronic inflammation is a key driver of many diseases.[\[1\]](#) Nitroalkenes exhibit potent anti-inflammatory effects, primarily through inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway.[\[1\]](#)[\[3\]](#) This can occur through multiple mechanisms, including the direct nitroalkylation of NF- κ B pathway components. Furthermore, nitroalkenes have been shown to

interfere with Toll-like receptor 4 (TLR4) signaling by disrupting the assembly of signaling molecules in lipid rafts, which is an upstream event in NF- κ B activation.[15]

More recently, nitroalkenes have been identified as inhibitors of the Stimulator of Interferon Genes (STING) pathway, which is essential for inflammatory responses to cytosolic DNA.[16] Synthetic nitroalkenes featuring a β -nitrostyrene moiety have shown potent STING inhibition in vitro and have been able to relieve STING-dependent inflammation in vivo.[16][17]

Therapeutic Applications and Preclinical Evidence

The multi-target signaling actions of nitroalkenes have translated into significant protective effects in a wide range of preclinical disease models.

- **Cardiovascular Diseases:** Systemic delivery of nitro-oleic acid reduces blood pressure in hypertension models by directly adducting and inhibiting the angiotensin II type 1 receptor.[3] They confer acute cardioprotection against ischemia-reperfusion injury, partly by modifying mitochondrial proteins like adenine nucleotide translocase 1 (ANT1) and modulating respiration at complex II.[18][19] In models of atherosclerosis, nitroalkenes reduce the expression of cell adhesion molecules and limit lesion progression.[15][20]
- **Metabolic Diseases:** In mouse models of high-fat diet-induced obesity, administration of nitro-oleic acid improved glucose tolerance and attenuated pulmonary hypertension.[21]
- **Cancer Therapeutics:** Nitroalkenes are being explored as novel anti-cancer agents.[4] They have been shown to inhibit the growth of triple-negative breast cancer (TNBC) cells by inducing DNA damage.[22] A key mechanism is the inhibition of homologous recombination-mediated DNA repair through the specific targeting of Cys319 on the RAD51 protein.[22][23] This action can sensitize cancer cells to DNA-damaging therapies like PARP inhibitors.[22]
- **Inflammatory and Fibrotic Diseases:** Given their potent anti-inflammatory and antioxidant activities, NO₂-FAs are being investigated for chronic inflammatory and fibrotic diseases of the kidney, lung, and liver.[1] They are also being explored as a potential therapy for Sickle Cell Disease (SCD) to target the associated inflammation, fibrosis, and vascular dysfunction.[24]

Key Experimental Protocols

Investigating the biological activity of nitroalkenes requires specific methodologies to handle these reactive molecules and to validate their mechanisms of action.

Synthesis and Characterization of Nitroalkenes

The foundational method for synthesizing nitroalkenes is often a two-step process involving the Henry (nitro-aldol) reaction followed by dehydration.^{[25][26]}

Protocol: Synthesis of an Amino-Acid-Based Nitroalkene

Causality: This protocol exemplifies a common synthetic route. The Henry reaction forms the C-C bond between the aldehyde and the nitroalkane, creating the β -nitro alcohol intermediate. The subsequent dehydration step is crucial for generating the reactive alkene moiety.

- **Aldehyde Formation:** Convert an N-protected amino alcohol or Weinreb amide into the corresponding N-protected amino aldehyde.
- **Henry Reaction:** Dissolve the amino aldehyde in an appropriate solvent (e.g., methanol). Add a nitroalkane (e.g., nitromethane) and a base (e.g., potassium carbonate) and stir at room temperature until the reaction is complete (monitored by TLC). This forms the β -nitro alcohol.
- **Work-up:** Quench the reaction with a weak acid (e.g., dilute HCl) and extract the product with an organic solvent (e.g., ethyl acetate). Purify the β -nitro alcohol by column chromatography.
- **Dehydration:** Dissolve the purified β -nitro alcohol in a solvent like dichloromethane. Add a dehydrating agent (e.g., methanesulfonyl chloride) and a base (e.g., triethylamine) at 0°C. Allow the reaction to warm to room temperature.
- **Final Purification:** After the reaction is complete, wash the mixture with water and brine, dry the organic layer, and concentrate it. Purify the final nitroalkene product via column chromatography.
- **Characterization:** Confirm the structure and purity of the final compound using ^1H NMR, ^{13}C NMR, and mass spectrometry.

Detection of Protein Nitroalkylation: A Chemoproteomic Approach

Identifying the cellular targets of nitroalkenes is critical to understanding their pleiotropic effects. Modern chemoproteomic methods use "clickable" nitro-fatty acid probes to globally identify proteins susceptible to nitroalkylation in living cells.[\[27\]](#)[\[28\]](#)

Workflow: Global Identification of Nitroalkylated Proteins

Causality: This workflow provides a self-validating system for target identification. The "clickable" probe allows for the specific enrichment of adducted proteins, while mass spectrometry provides definitive identification. Comparing results from treated versus vehicle-control cells allows for the confident assignment of specific targets.

Chemoproteomic Workflow for Nitroalkene Target ID

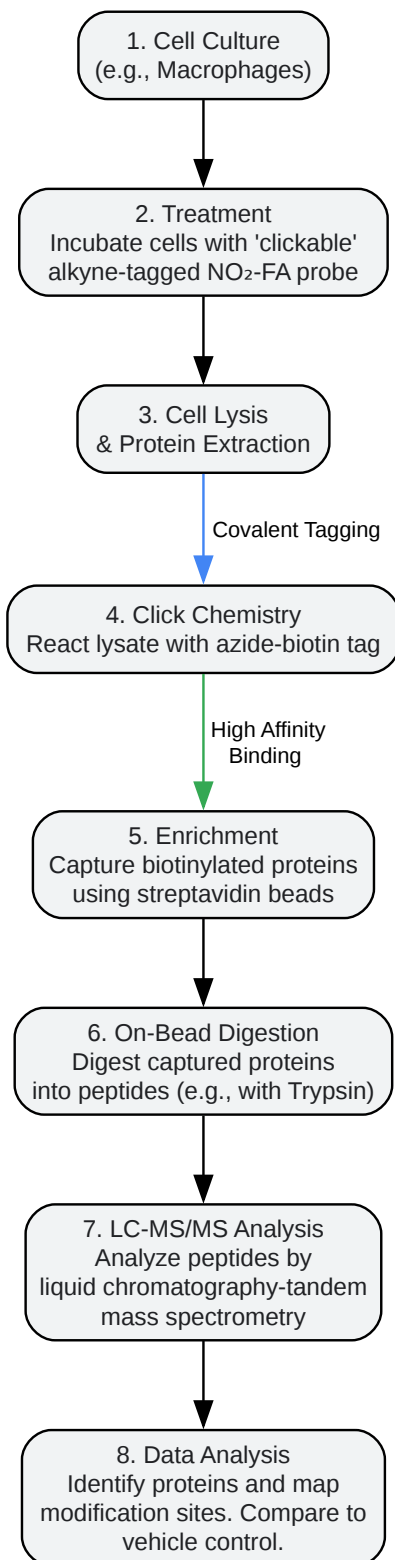
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Figure 3: Experimental workflow for identifying protein targets of nitroalkenes using a clickable probe.

Step-by-Step Methodology:

- **Probe Synthesis:** Synthesize a nitro-fatty acid analogue containing a terminal alkyne group for click chemistry.
- **Cell Treatment:** Treat the cells of interest (e.g., human macrophages) with the alkyne-tagged NO₂-FA probe for a defined period. Include a vehicle-only control group.
- **Lysis and Protein Harvest:** Lyse the cells and harvest the total proteome.
- **Click Reaction:** Perform a copper-catalyzed azide-alkyne cycloaddition (CuAAC) "click" reaction by adding a biotin-azide tag to the cell lysate. This will covalently link biotin to the NO₂-FA-adducted proteins.
- **Affinity Purification:** Use streptavidin-coated beads to pull down the biotinylated proteins, effectively isolating the nitroalkylation targets. Wash extensively to remove non-specific binders.
- **Proteolytic Digestion:** Perform an on-bead tryptic digest to release peptides from the captured proteins.
- **Mass Spectrometry:** Analyze the resulting peptide mixture by LC-MS/MS.
- **Bioinformatic Analysis:** Use database search algorithms to identify the proteins from the peptide fragmentation data. Quantify the relative abundance of proteins in the probe-treated sample versus the control to identify high-confidence targets.[\[27\]](#)[\[28\]](#)

Pharmacokinetics and Toxicological Considerations

For drug development, understanding the absorption, distribution, metabolism, and excretion (ADME) and toxicology of nitroalkenes is paramount. The electrophilic nature of these compounds presents unique challenges.

- **Pharmacokinetics:** NO₂-FAs are subject to complex metabolic pathways. They can be reversibly adducted to low molecular weight thiols like glutathione, esterified into complex

lipids (e.g., triglycerides), or undergo metabolic inactivation.[29][30] Esterification into lipids appears to be a key mechanism for systemic transport, shielding the reactive nitroalkene group and allowing for efficient distribution to target organs.[29][30]

- Toxicology: The nitro group can be considered both a pharmacophore and a toxicophore.[5][31] While the targeted reactivity of nitroalkenes is key to their therapeutic signaling, off-target reactions can lead to toxicity. At higher concentrations ($>2\text{-}5\text{ }\mu\text{M}$), some nitroalkenes can induce significant cytotoxicity.[14] Therefore, establishing a therapeutic window is a critical step in preclinical development. The toxicological profiles of low molecular weight nitroalkanes are an area of ongoing study.[32]

Conclusion and Future Directions

Nitroalkene compounds represent a fascinating class of endogenous signaling molecules with significant therapeutic potential. Their ability to act as multi-target modulators of key pathways in inflammation, metabolism, and redox homeostasis makes them attractive candidates for complex multifactorial diseases. Future research will likely focus on developing second-generation synthetic nitroalkenes with improved specificity, stability, and pharmacokinetic profiles. The continued application of advanced chemoproteomic and metabolomic techniques will be essential to fully elucidate their mechanisms of action and to identify novel therapeutic targets, paving the way for their successful clinical translation.

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